

# Application Notes and Protocols: Synthesis and Application of 2-Allyl-4-ethoxyphenol Derivatives

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## Compound of Interest

Compound Name: 2-Allyl-4-ethoxyphenol

Cat. No.: B122652

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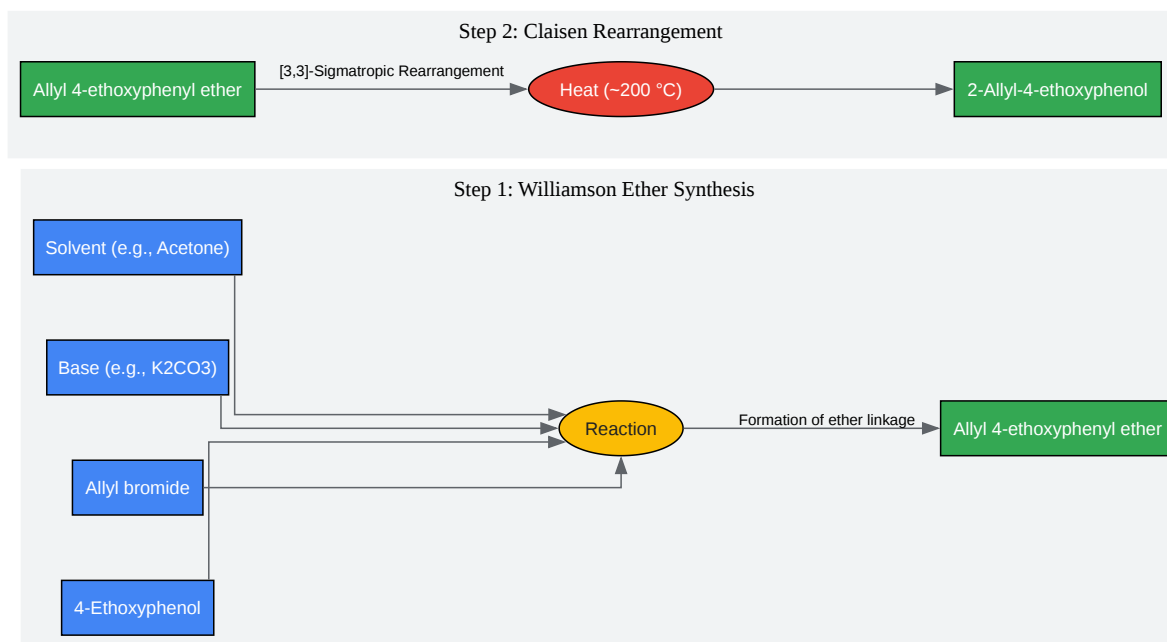
## Introduction

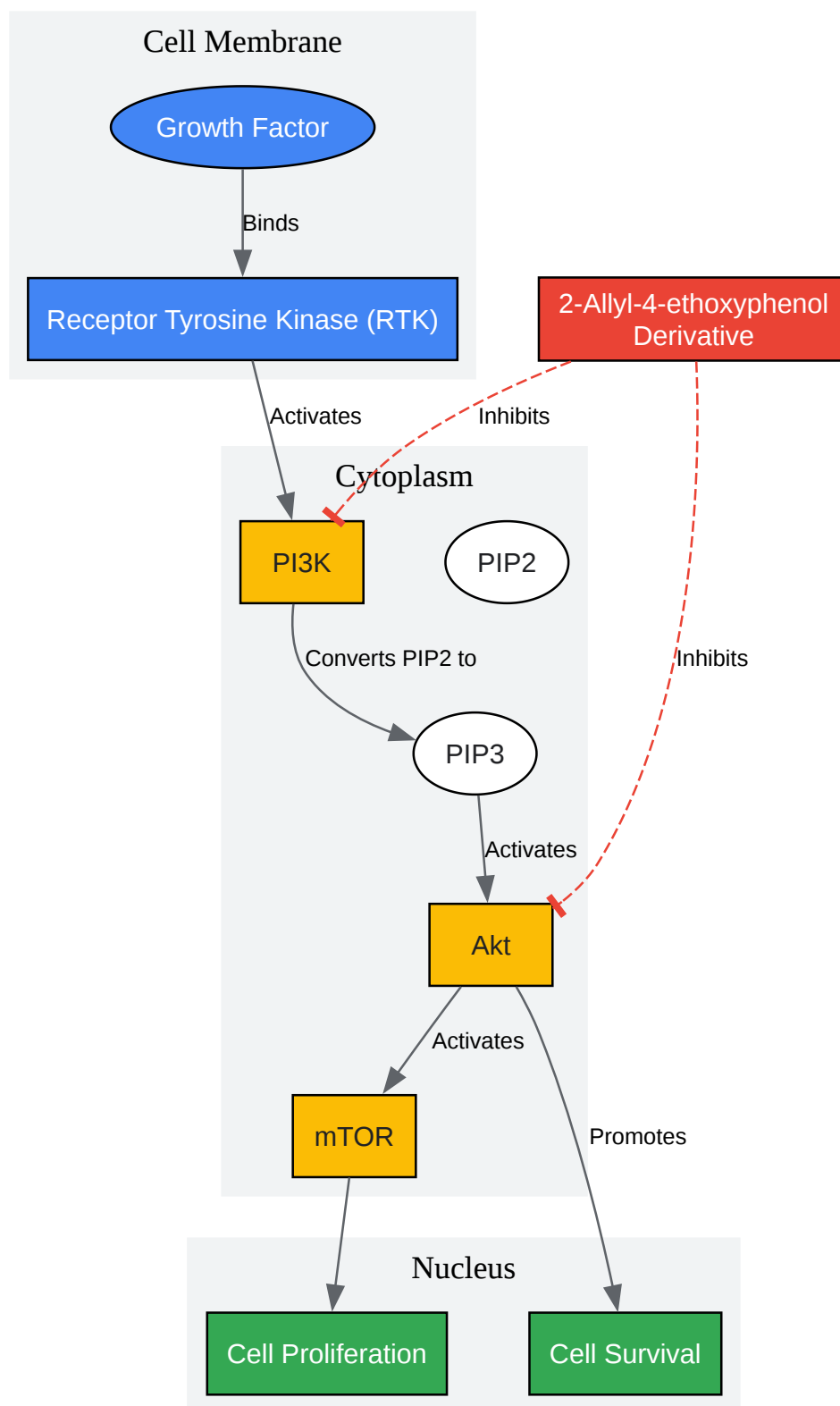
**2-Allyl-4-ethoxyphenol** and its derivatives represent a class of organic compounds with significant potential in medicinal chemistry and materials science. The presence of the allyl group, the phenolic hydroxyl, and the ethoxy substituent provides a versatile scaffold for structural modifications to tune their biological and chemical properties. This document provides detailed protocols for the synthesis of **2-Allyl-4-ethoxyphenol** and outlines key applications of its derivatives, focusing on their potential as antimicrobial and anticancer agents. The information is intended to guide researchers in the synthesis, evaluation, and further development of this promising class of compounds.

## Synthesis of 2-Allyl-4-ethoxyphenol

The synthesis of **2-Allyl-4-ethoxyphenol** is typically achieved through a two-step process: the Williamson ether synthesis to form allyl 4-ethoxyphenyl ether, followed by a thermal Claisen rearrangement.

## Diagram of the Synthetic Workflow





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